

# A Comprehensive Technical Guide to 3-(2-Benzothiazolylthio)propionic Acid

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## Compound of Interest

Compound Name: 3-(2-Benzothiazolylthio)propionic Acid  
Cat. No.: B160321

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## Abstract

This technical guide provides an in-depth overview of **3-(2-Benzothiazolylthio)propionic acid**, a versatile heterocyclic compound with significant applications in pharmaceutical development, biochemical research, and materials science. The definitive CAS (Chemical Abstracts Service) number for this compound is 4767-00-4. This document details its chemical identity, physicochemical properties, a validated synthesis protocol, and key applications. It is designed to serve as a foundational resource for professionals engaged in chemical synthesis, drug discovery, and materials research, offering both theoretical insights and practical methodologies.

## Chemical Identity and Physicochemical Properties

**3-(2-Benzothiazolylthio)propionic acid** is characterized by a benzothiazole core linked to a propionic acid moiety via a thioether bridge. This unique structure imparts a range of chemical functionalities that make it a valuable intermediate and active agent in various fields.<sup>[1]</sup>

Table 1: Core Chemical and Physical Properties

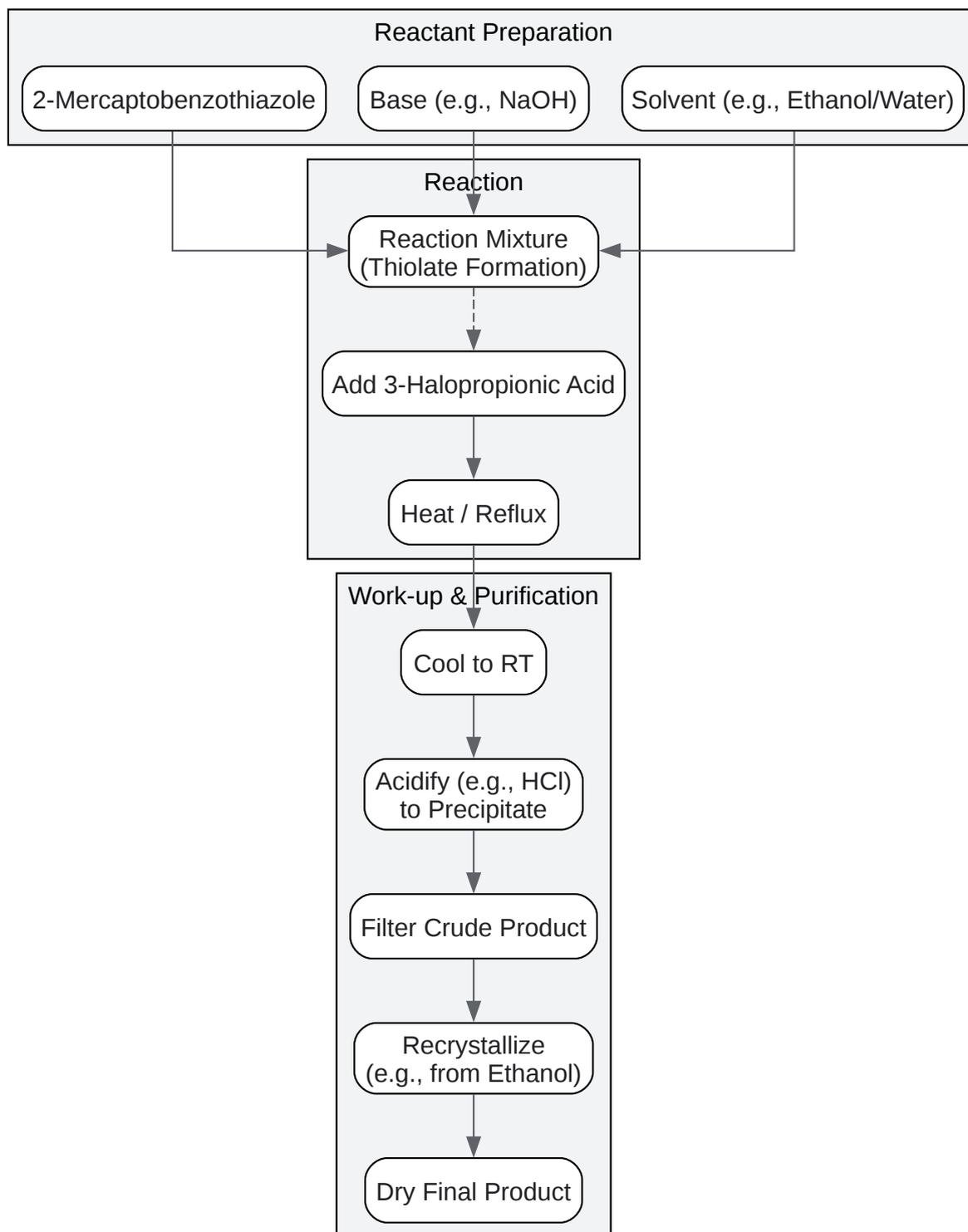
Property	Value	Source(s)
CAS Number	4767-00-4	[1][2][3][4]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub> S <sub>2</sub>	[1][2][4]
Molecular Weight	239.31 g/mol	[1][2][4]
IUPAC Name	3-(1,3-benzothiazol-2-ylsulfanyl)propanoic acid	
Appearance	White to light yellow crystalline powder	[1]
Melting Point	147 - 150 °C	[1]
Purity	≥ 98% (Typical, by titration)	[1]
MDL Number	MFCD00022878	[1][5]
PubChem ID	224561	[1]

## Synthesis Protocol

The synthesis of **3-(2-Benzothiazolythio)propionic acid** is typically achieved through the nucleophilic substitution reaction between 2-mercaptobenzothiazole and a 3-halopropionic acid, most commonly 3-bromopropionic acid, under basic conditions. The base serves to deprotonate the thiol group of 2-mercaptobenzothiazole, forming a highly nucleophilic thiolate anion that readily attacks the electrophilic carbon of the halopropionic acid.

## Synthesis Workflow

The general workflow involves the reaction of the starting materials in a suitable solvent, followed by acidification to precipitate the product, which is then purified.



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Caption: General workflow for the synthesis of **3-(2-Benzothiazolythio)propionic acid**.

## Detailed Step-by-Step Methodology

### Materials:

- 2-Mercaptobenzothiazole
- 3-Bromopropionic acid
- Sodium hydroxide (NaOH)
- Ethanol
- Hydrochloric acid (HCl), concentrated
- Deionized water

### Procedure:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 2-mercaptobenzothiazole (1 equivalent) in a solution of sodium hydroxide (2.2 equivalents) in a mixture of ethanol and water.
- **Thiolate Formation:** Stir the mixture at room temperature for 20-30 minutes to ensure the complete formation of the sodium salt of 2-mercaptobenzothiazole.
- **Nucleophilic Substitution:** Add 3-bromopropionic acid (1.1 equivalents) to the reaction mixture.
- **Reaction:** Heat the mixture to reflux and maintain for 3-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Cooling and Acidification:** After the reaction is complete, cool the flask to room temperature. Slowly add concentrated hydrochloric acid dropwise with constant stirring until the pH of the solution is acidic (pH ~2-3). A precipitate will form.
- **Isolation:** Collect the solid precipitate by vacuum filtration and wash thoroughly with cold deionized water to remove inorganic salts.

- Purification: Recrystallize the crude product from a suitable solvent, such as aqueous ethanol, to yield pure **3-(2-Benzothiazolythio)propionic acid**.
- Drying: Dry the purified crystals in a vacuum oven at 50-60 °C.

## Applications in Research and Development

The benzothiazole moiety is a prominent scaffold in medicinal chemistry, known for its wide range of biological activities.[6] The incorporation of a thio-propionic acid side chain provides a handle for further chemical modification and can influence the compound's pharmacokinetic properties.

### Key Application Areas:

- **Pharmaceutical Intermediates:** It serves as a crucial building block for synthesizing more complex pharmaceutical agents.[1] The carboxylic acid group can be readily converted into esters, amides, or other functional groups, allowing for the creation of diverse chemical libraries for drug screening.
- **Biochemical Research:** The compound is utilized in enzyme inhibition studies and in the development of new therapeutic strategies.[1] Its structure is relevant in designing inhibitors for various enzymes where a thiol-containing moiety can interact with active site residues.
- **Agrochemicals:** It is a precursor in the development of fungicides and herbicides.[1] The benzothiazole ring system is found in several commercial agrochemicals.
- **Polymer Science:** It can be incorporated into polymers to enhance thermal stability and chemical resistance.[1][5] The thiol and carboxylic acid groups can participate in polymerization reactions or act as stabilizers.

## Analytical Characterization

To ensure the identity and purity of synthesized **3-(2-Benzothiazolythio)propionic acid**, a combination of analytical techniques is employed.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the molecular structure by identifying the chemical shifts and coupling constants of the protons

and carbons.

- Mass Spectrometry (MS): Provides the molecular weight of the compound, confirming the elemental composition.
- Infrared (IR) Spectroscopy: Identifies characteristic functional groups, such as the C=O of the carboxylic acid, the C=N and C-S bonds of the benzothiazole ring.
- Titration: An acid-base titration can be used to determine the purity of the final product by quantifying the carboxylic acid group.<sup>[1]</sup>

## Safety and Handling

As with any chemical reagent, proper safety protocols must be followed when handling **3-(2-Benzothiazolythio)propionic acid**.

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[7][8]</sup>
- H319: Causes serious eye irritation.<sup>[7][8]</sup>
- H335: May cause respiratory irritation.<sup>[7][8]</sup>

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.<sup>[7]</sup>
- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side-shields, and a lab coat.<sup>[7]</sup> If dust formation is likely, respiratory protection may be necessary.<sup>[9]</sup>
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.<sup>[7][8]</sup> Wash hands and any exposed skin thoroughly after handling.<sup>[7]</sup>
- Storage: Store in a cool (2-8 °C is recommended), dry, and well-ventilated place.<sup>[1][9]</sup> Keep the container tightly closed.<sup>[7]</sup>

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[7][8]
- Skin Contact: Take off contaminated clothing immediately. Wash off with plenty of soap and water.[7]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes.[7]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[7]

In all cases of exposure, seek medical attention if symptoms persist or are severe.[7][8]

## Conclusion

**3-(2-Benzothiazolylthio)propionic acid** (CAS: 4767-00-4) is a compound of significant interest due to its versatile chemical nature and its role as a precursor and active molecule in diverse scientific fields. Its straightforward synthesis and the presence of multiple functional groups make it a valuable tool for researchers in drug discovery, agrochemical development, and materials science. This guide provides the essential technical information required for its safe handling, synthesis, and application in a research setting.

## References

- **3-(2-Benzothiazolylthio)propionic acid**-MSDS. BioCrick. [\[Link\]](#)
- **3-(2-Benzothiazolylthio)propionic Acid**. MySkinRecipes. [\[Link\]](#)
- Synthetic strategies towards benzothiazole-based compounds of therapeutic potency: experimental, investigational and approved drugs. National Institutes of Health (NIH). [\[Link\]](#)

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## Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 3-(2-BENZOTHAZOLYLTHIO)PROPIONIC ACID | 4767-00-4 [chemicalbook.com]
- 3. 3-(2-BENZOTHAZOLYLTHIO)-PROPIONIC ACID AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. scbt.com [scbt.com]
- 5. 3-(2-Benzothiazolythio)propionic Acid [myskinrecipes.com]
- 6. Synthetic strategies towards benzothiazole-based compounds of therapeutic potency: experimental, investigational and approved drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. biocrick.com [biocrick.com]
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